

# Personal protective equipment for handling Phenyltrimethoxysilane

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## Compound of Interest

Compound Name: Phenyltrimethoxysilane

Cat. No.: B147435

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## Essential Safety and Handling Guide for Phenyltrimethoxysilane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Phenyltrimethoxysilane**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

**Phenyltrimethoxysilane** is a combustible liquid that can cause serious eye irritation and may irritate the skin and respiratory tract.[1] Ingestion can lead to toxicity associated with methanol, a hydrolysis product.[1] Adherence to the following safety measures is critical to minimize exposure and ensure safe handling.

## Personal Protective Equipment (PPE)

When handling **Phenyltrimethoxysilane**, the following personal protective equipment is mandatory to prevent direct contact and inhalation:

- **Eye Protection:** Chemical goggles are required.[2] Contact lenses should not be worn.[2] A face shield may be necessary when there is a risk of splashing.[3]
- **Hand Protection:** Neoprene or nitrile rubber gloves are recommended.[2] Gloves must be inspected before use and disposed of properly after handling the chemical.[4]

- Skin and Body Protection: Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[\[2\]](#)[\[5\]](#) Ensure that shoes cover the entire foot.[\[3\]](#)
- Respiratory Protection: Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)[\[5\]](#) If ventilation is inadequate or there is a risk of inhaling vapors, a NIOSH-certified organic vapor respirator should be used.[\[2\]](#)

## Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **Phenyltrimethoxysilane**.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>3</sub> Si	<a href="#">[1]</a>
Molecular Mass	198.29 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless to straw-colored liquid	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	233 °C / 451.4 °F	<a href="#">[6]</a>
Melting Point	-25 °C / -13 °F	<a href="#">[6]</a>
Flash Point	50 °C / 122 °F	<a href="#">[6]</a>
Vapor Pressure	20 mm Hg @ 108°C	<a href="#">[1]</a>
Acute Toxicity (Oral)	Harmful if swallowed. <a href="#">[5]</a>	
LD50 (Intravenous, Rat)	180 mg/kg	<a href="#">[1]</a>

## Operational and Disposal Plans

The following procedural guidance outlines the step-by-step process for safely handling **Phenyltrimethoxysilane** from receipt to disposal.

## Experimental Protocol: Safe Handling Workflow

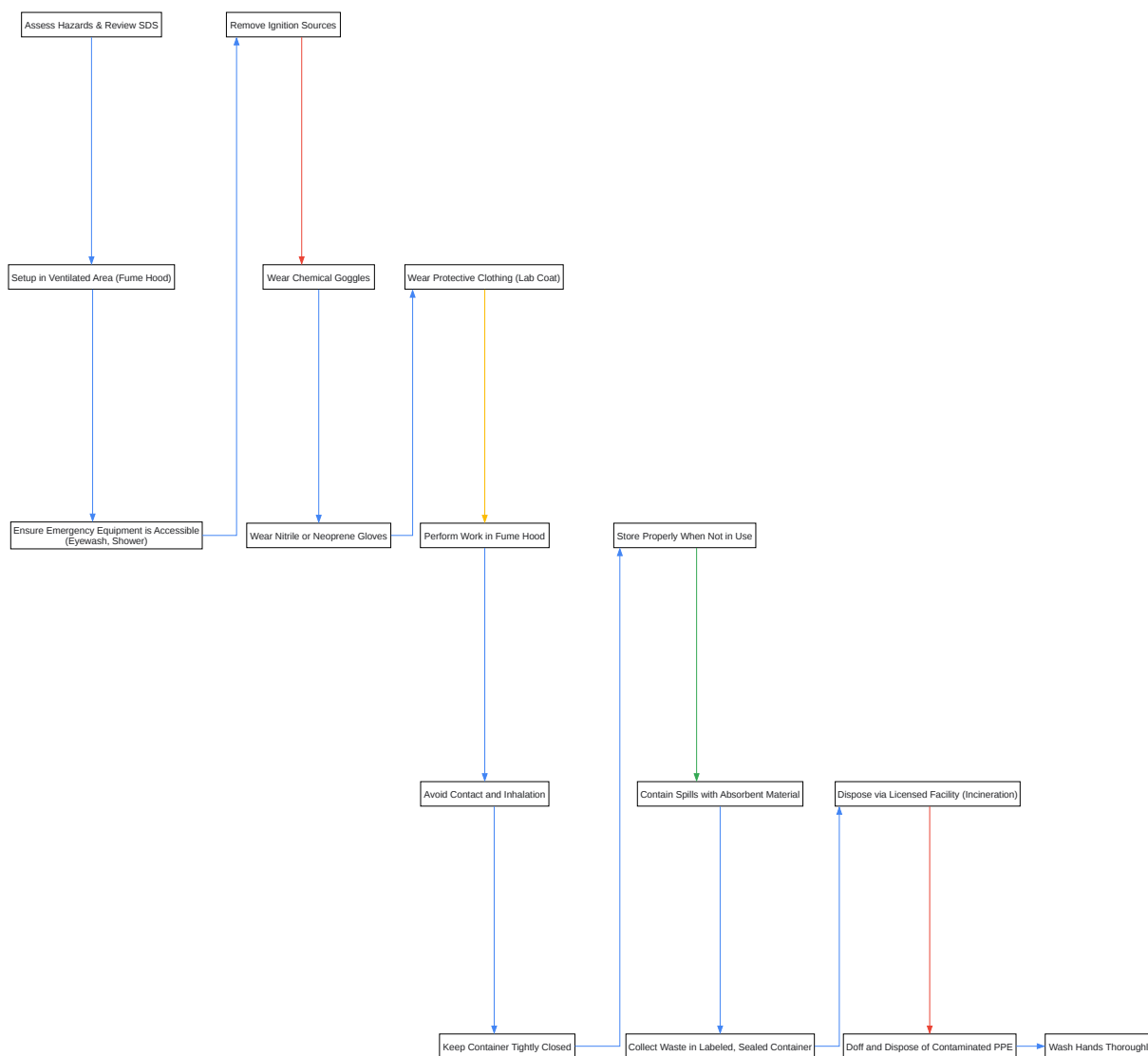
- Preparation and Area Setup:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[1][2][5]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity.[2]
- Remove all sources of ignition, such as open flames and sparks, as the substance is a combustible liquid.[1][5][6]
- Use explosion-proof electrical equipment and non-sparking tools.[1][5]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][5]
- Donning Personal Protective Equipment (PPE):
  - Before handling the chemical, put on all required PPE as specified above: chemical goggles, neoprene or nitrile rubber gloves, and a lab coat.
- Handling and Use:
  - Avoid all contact with eyes and skin.[1][2] Do not breathe in vapor or mist.[1][2]
  - Keep the container tightly closed when not in use.[1][2][5]
  - Store in a cool, dry, and well-ventilated place away from heat.[1][2][5][7]
  - Incompatible materials to avoid include water, moisture, strong oxidizing agents, and strong acids.[1][2][6] **Phenyltrimethoxysilane** reacts with water and moisture, which can liberate ethanol or methanol.[1][2]
- Spill Management:
  - In case of a spill, evacuate unnecessary personnel.[2]
  - Clean up spills promptly using a non-combustible absorbent material like sand, earth, or vermiculite.[1][4]
  - Collect the absorbed material into an appropriate container for disposal.[1][2]
  - Do not let the product enter drains or public waters.[2][8]

- Disposal Plan:
  - **Phenyltrimethoxysilane** waste may be incinerated.[1][2]
  - Dispose of the contents and container at a licensed waste disposal facility.[1][5]
  - Do not dispose of waste into the sewer system.[1]
  - Always follow local and national regulations for hazardous waste disposal.[1][2][6]
- First Aid Procedures:
  - After Eye Contact: Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek medical attention if irritation persists.[1]
  - After Skin Contact: Wash the affected area with plenty of soap and water.[1][2] Get medical advice if irritation occurs.[1]
  - After Inhalation: Move the person to fresh air and keep them at rest in a comfortable breathing position.[1][2] Seek medical advice if you feel unwell.[1][2]
  - After Ingestion: Do not induce vomiting.[4] Never give anything by mouth to an unconscious person.[1][2][4] Seek immediate medical attention.[1][2]

## Logical Workflow for Handling Phenyltrimethoxysilane

Safe Handling Workflow for Phenyltrimethoxysilane



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